

optimizing Boc-Asp-Ofm coupling efficiency

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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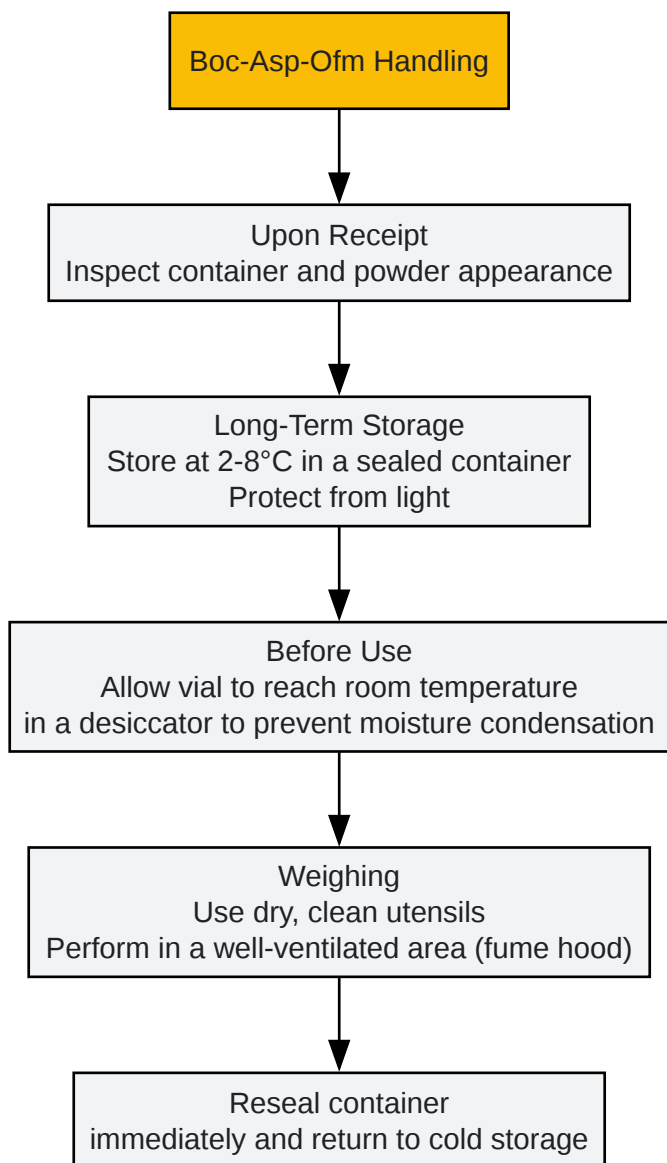
Boc-Asp-Ofm Technical Data

The table below summarizes the fundamental chemical and physical properties of **Boc-Asp-Ofm** to help you identify and handle the material correctly.

Property	Details
CAS Number	117014-32-1 (primary); 129046-87-3 (also cited) [1] [2] [3]
IUPAC Name	(2S)-4-(9H-fluoren-9-ylmethoxy)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-oxobutanoic acid [1] [4]
Molecular Formula	C ₂₃ H ₂₅ NO ₆ [1] [5] [4]
Molecular Weight	411.45 g/mol [4] [2] [3]
Appearance	Off-white to white powder [5]
Melting Point	138-142 °C [2]
Storage Condition	2-8 °C, away from light [5] [2]

Handling & Storage Guidelines

Proper handling and storage are critical for maintaining the reagent's stability and performance. The following diagram outlines the key procedures based on manufacturer recommendations:



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Frequently Asked Questions

- **What is the typical purity of commercially available Boc-Asp-Ofm?** Commercial suppliers typically offer **Boc-Asp-Ofm** with a minimum purity of **98%**, as verified by HNMR and HPLC [5]. One supplier lists a product with 99% purity analyzed by TLC [2].
- **What safety precautions should I take when handling Boc-Asp-Ofm?** The compound has a warning GHS signal word. Its hazard statements include **H302 (Harmful if swallowed)**, **H315 (Causes skin irritation)**, **H319 (Causes serious eye irritation)**, and **H335 (May cause respiratory irritation)** [2]. Always refer to the Safety Data Sheet (SDS) for the specific batch you receive and wear appropriate personal protective equipment.

A Note on Coupling Efficiency & Synthesis Workflow

The search results confirm that **Boc-Asp-Ofm** is a protected amino acid derivative used in peptide synthesis [4] [3] [6]. While specific data on coupling efficiency was not available, the provided synthetic routes indicate yields ranging from **81% to 88%** for the synthesis of **Boc-Asp-Ofm** itself [1].

For troubleshooting coupling reactions, the general principle is to ensure the **integrity of your starting materials**. Since **Boc-Asp-Ofm** is an ester, it is susceptible to hydrolysis. Always ensure your compound is dry and free of acidic impurities before use in a coupling reaction.

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References

1. - Boc (asp)-oh | CAS#:117014-32-1 | Chemsrc ofm [chemsrc.com]
2. - BOC - ASP | 129046-87-3 OFM [chemicalbook.com]
3. - Boc (Asp)-OH, N-Boc-L-aspartic acid beta (9-fluorenylmethyl)... OFm [peptide.com]
4. - Boc (Asp)-OH, 117014-32-1, Boc Amino Acids, P3 BioSystems OFm [p3bio.com]
5. - Boc (Asp)-OH CAS 117014-32-1 Watson International Limited Ofm [watson-int.com]

6. - Boc (OBzl)-OH | CAS 7536-58-5 | SCBT - Santa Cruz Biotechnology Asp [scbt.com]

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